

# Application Notes and Protocols for GSK2795039 in In Vitro Cell-Based Assays

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## Compound of Interest

Compound Name: GSK2795039

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These application notes provide detailed protocols for utilizing **GSK2795039**, a potent and selective inhibitor of NADPH oxidase 2 (NOX2), in a variety of in vitro cell-based assays. **GSK2795039** is a valuable tool for investigating the role of NOX2-mediated reactive oxygen species (ROS) production in various physiological and pathological processes.<sup>[1][2][3]</sup> It inhibits NOX2 in a manner that is competitive with NADPH and has demonstrated selectivity over other NOX isoforms.<sup>[1][2]</sup>

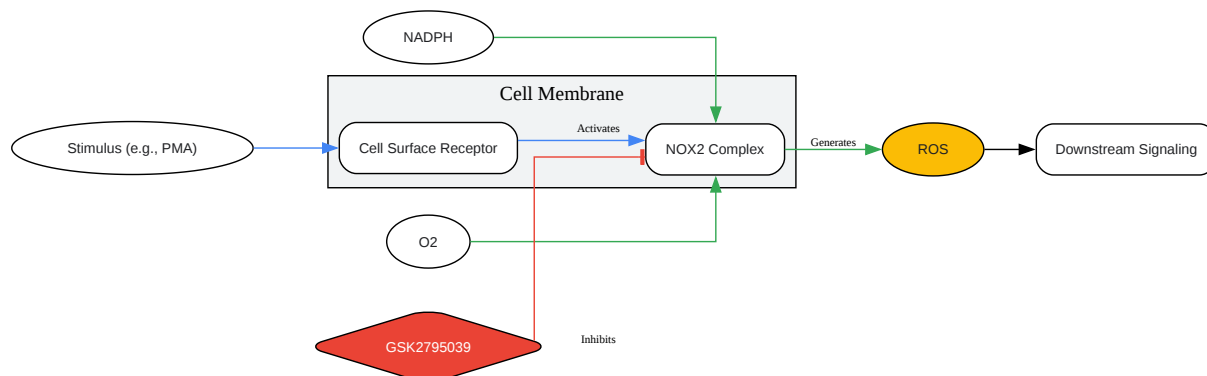
## Mechanism of Action

**GSK2795039** is a novel small molecule that directly inhibits the NOX2 enzyme.<sup>[1]</sup> NOX2 is a key enzyme responsible for the production of superoxide and other reactive oxygen species. By competitively binding to the NADPH site on the NOX2 complex, **GSK2795039** blocks the transfer of electrons to molecular oxygen, thereby preventing the generation of ROS.<sup>[1][2]</sup> This targeted inhibition allows for the specific investigation of NOX2's role in cellular signaling and disease.

## Signaling Pathway

The signaling pathway affected by **GSK2795039** centers on the inhibition of NOX2-dependent ROS production. In various cell types, activation of cell surface receptors by stimuli such as phorbol 12-myristate 13-acetate (PMA) leads to the assembly and activation of the NOX2 enzyme complex. Activated NOX2 then generates ROS, which can act as signaling molecules

in numerous downstream pathways, contributing to inflammation, apoptosis, and other cellular responses.[1] **GSK2795039** acts as a direct inhibitor of this process.





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## References

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